

An In-depth Technical Guide on 3-Chloro-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzaldehyde

Cat. No.: B1194993

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This guide provides essential information regarding the chemical properties of **3-Chloro-4-methoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

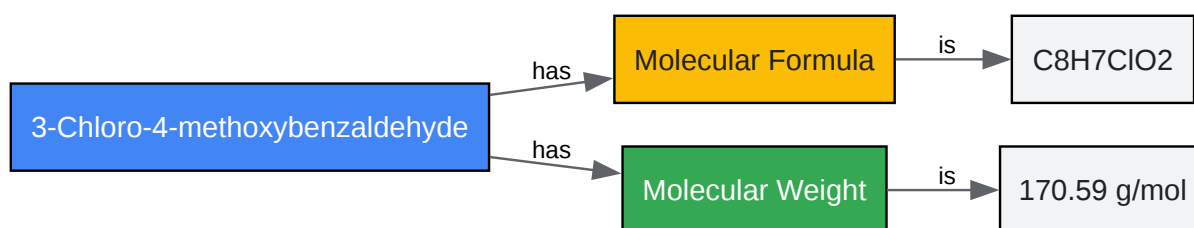
Core Chemical Data

3-Chloro-4-methoxybenzaldehyde is an aromatic compound with significant applications in organic synthesis. The key quantitative data for this compound are summarized below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₈ H ₇ ClO ₂ [1][2][3] |
| Molecular Weight | 170.59 g/mol [1][2][3][4] |

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental chemical properties.



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References

- 1. 3-Chloro-4-methoxybenzaldehyde | C8H7ClO2 | CID 78619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-CHLORO-4-METHOXYBENZALDEHYDE | 4903-09-7 [amp.chemicalbook.com]
- 3. 3-CHLORO-4-METHOXYBENZALDEHYDE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. 3-Chloro-4-methoxybenzaldehyde 97 4903-09-7 [sigmaaldrich.com]
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